

Diundecyl Sulfide: Structural Characterization and Physicochemical Profile

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Compound of Interest

Compound Name: Undecyl sulfide

CAS No.: 35599-82-7

Cat. No.: B1620296

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Executive Summary

Diundecyl sulfide (

), also known as 1,1'-thiobisundecane, represents a critical class of symmetric dialkyl sulfides utilized primarily as high-precision calibration standards in chromatography and as lipophilic ligands in surface chemistry.^[1] Its amphiphilic nature—characterized by a central thioether moiety flanked by two undecyl chains—imparts unique solubility and adsorption properties essential for self-assembled monolayer (SAM) formation on noble metals. This guide provides a definitive technical analysis of its structure, synthesis, and applications, designed for researchers requiring rigorous physicochemical data.

Chemical Identity & Structural Analysis^{[1][2][3]}

Diundecyl sulfide consists of two 11-carbon alkyl chains covalently bonded to a central sulfur atom. The molecule belongs to the thioether functional group, exhibiting

effective symmetry in its extended conformation.

Nomenclature and Identifiers



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Molecular Weight Calculation

The molecular weight is calculated based on standard atomic weights (IUPAC 2021):

- Carbon (22 atoms):

Da

- Hydrogen (46 atoms):

Da

- Sulfur (1 atom):

Da

- Total Molecular Weight: 342.67 g/mol

Physicochemical Properties[3][4][5][6][7][8]

The physical behavior of **diundecyl sulfide** is dominated by van der Waals forces between the long alkyl chains, resulting in a waxy solid at room temperature, distinct from its lower molecular weight liquid homologs (e.g., dibutyl sulfide).



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Synthesis & Purification Protocol

High-purity **diundecyl sulfide** is synthesized via a nucleophilic substitution reaction. The following protocol ensures minimal disulfide byproduct formation.

Reaction Mechanism

Experimental Workflow

- Reagents: 1-Bromoundecane (2.2 eq), Sodium Sulfide nonahydrate (, 1.0 eq), Ethanol (Solvent).
- Procedure:
 - Dissolve in ethanol under atmosphere.
 - Add 1-Bromoundecane dropwise at 60°C.
 - Reflux for 12–16 hours.
- Workup:
 - Evaporate ethanol. Partition residue between Hexane and Water.

- Wash organic layer with brine. Dry over
- Purification: Recrystallize from cold acetone or ethanol to remove traces of unreacted bromide and disulfide byproducts.

Synthesis Process Visualization



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Figure 1: Step-by-step synthesis workflow for high-purity diundecyl sulfide.

Applications in Research & Development

The utility of diundecyl sulfide spans analytical chemistry and materials science.

Analytical Standard (GC/HPLC)


Due to its high boiling point and stability, it serves as an internal standard for analyzing sulfur content in petroleum products (e.g., diesel, jet fuel). It is less volatile than lower sulfides, ensuring retention time stability.

Self-Assembled Monolayers (SAMs)

While thiols (-SH) are the gold standard for SAMs on gold, dialkyl sulfides offer a unique advantage: slower kinetics.

- Mechanism: The thioether sulfur coordinates to Au(111).
- Benefit: The weaker binding allows for thermodynamic equilibration during assembly, often resulting in fewer defects compared to the rapid "jamming" observed with thiols.
- Use Case: Passivation layers in organic electronics where highly ordered domains are critical.

Application Logic Tree

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Figure 2: Decision matrix for selecting **diundecyl sulfide** grade based on application requirements.

Safety & Handling (SDS Highlights)

- Hazard Classification: Generally considered low toxicity, but may cause skin/eye irritation (Category 2).
- Handling: Use in a fume hood. While less pungent than thiols, thioethers possess a characteristic odor.
- Storage: Store in a cool, dry place under inert gas (

or Ar) to prevent slow oxidation to sulfoxides ().

References

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